

# 1-Amino-2,4-dibromoanthraquinone molecular weight and formula

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## Compound of Interest

Compound Name: 1-Amino-2,4-dibromoanthraquinone

Cat. No.: B109406

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An in-depth analysis of **1-Amino-2,4-dibromoanthraquinone** reveals its fundamental chemical properties, which are crucial for researchers and drug development professionals. This guide summarizes its molecular formula and weight, providing a foundational dataset for further research and application.

## Core Molecular Data

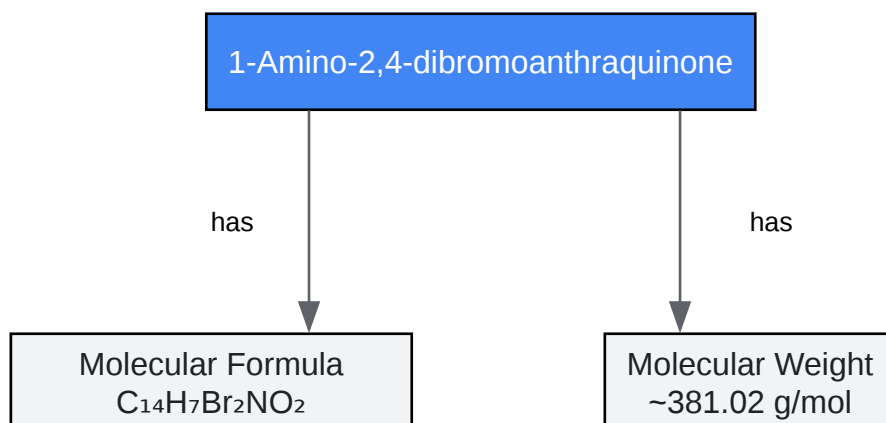
**1-Amino-2,4-dibromoanthraquinone** is an organic compound classified as an anthraquinone derivative. Its core quantitative attributes are summarized below.

Property	Value	Source
Molecular Formula	C <sub>14</sub> H <sub>7</sub> Br <sub>2</sub> NO <sub>2</sub>	[1][2][3]
Molecular Weight	~381.02 g/mol	[2][3][4]

The molecular formula indicates a structure composed of 14 carbon atoms, 7 hydrogen atoms, 2 bromine atoms, 1 nitrogen atom, and 2 oxygen atoms. The molecular weight is a key parameter for stoichiometric calculations in experimental protocols.[1][2][3]

## Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the chemical compound and its primary molecular identifiers.



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## References

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